Characterization techniques for 3,4-Diethylhex-3-ene-1,5-diyne

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Compound of Interest

Compound Name:	*3,4-Diethylhex-3-ene-1,5-diyne*
CAS No.:	*78091-33-5*
Cat. No.:	*B15437063*

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Technical Application Note: Structural Validation and Reactivity Profiling of **3,4-Diethylhex-3-ene-1,5-diyne**

Executive Summary & Scientific Context

Molecule Identity: **3,4-Diethylhex-3-ene-1,5-diyne** (CAS: 78091-33-5 for generic isomer class) Class: Acyclic Enediyne Primary Application: Model system for Bergman Cyclization kinetics; precursor for substituted arenes (1,2-diethylbenzene); mechanistic probe for DNA-cleaving antitumor antibiotics (e.g., calicheamicin).[1][2][3]

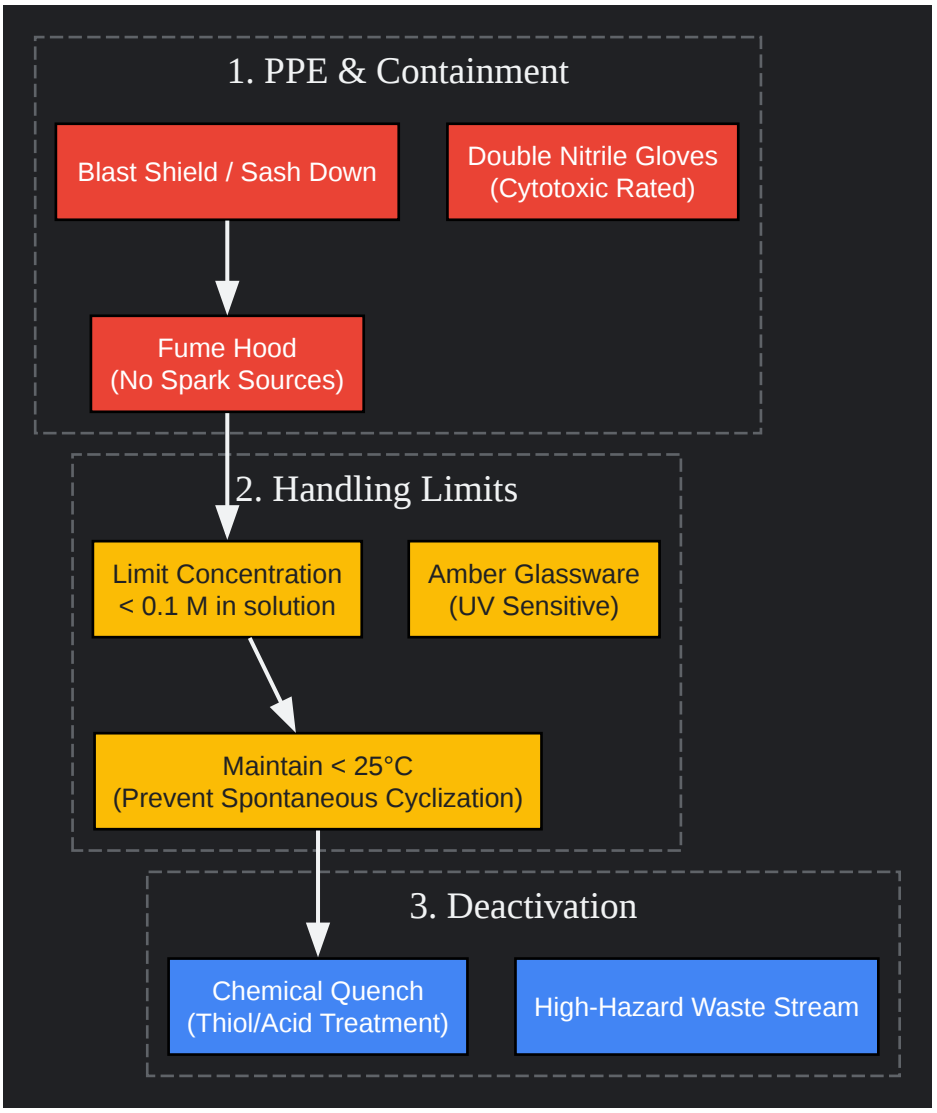
Technical Significance: Unlike cyclic enediynes which possess inherent ring strain lowering the activation energy for cycloaromatization, acyclic analogs like **3,4-diethylhex-3-ene-1,5-diyne** are generally stable at room temperature.[1][3] The ethyl substituents at the 3,4-positions introduce steric bulk that influences the "cd" distance (the distance between the terminal acetylenic carbons).[1] Characterizing this molecule requires distinguishing between the reactive (Z)-isomer and the inert (E)-isomer, and profiling the thermal onset of the Bergman cyclization.[1]

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Safety Protocol: High-Energy High-Hazard (HEHH)

WARNING: Enediynes are high-energy compounds capable of exothermic decomposition.[1][3] While acyclic variants are more stable, they must be handled as potential explosives and potent cytotoxic agents (DNA cleavers).[1][3]

Mandatory Safety Workflow



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Caption: Safety workflow for handling acyclic enediynes. Strict temperature control and blast shielding are required due to exothermic cyclization potential.[1]

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Protocol A: Structural Elucidation (Isomer Differentiation)

The synthesis of acyclic enediynes often yields a mixture of (E) and (Z) isomers.[1][3] Only the (Z)-isomer is capable of Bergman cyclization.[1][3]

Objective: Distinguish (Z)-**3,4-diethylhex-3-ene-1,5-diyne** from its (E)-isomer.

Methodology: Nuclear Magnetic Resonance (NMR)

- Solvent:

  or

  (Benzene-

  often provides better resolution for vinyl substituents).[1][3]

- Instrument: 400 MHz or higher.[1][3]

Data Interpretation Table

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Feature	Proton (H)	Multiplicity	Chemical Shift (, ppm)	Diagnostic Logic
Alkyne		Singlet (s)	3.10 – 3.35	Terminal alkyne protons are shielded by the anisotropy of the triple bond.[1][3]
Ethyl ( )		Quartet (q)	2.20 – 2.40	Methylene protons coupled to the methyl group.[1][3]
Ethyl ( )		Triplet (t)	1.05 – 1.20	Methyl protons coupled to the methylene group.[1][3]
Symmetry	N/A	N/A	N/A	Both isomers are symmetric (or).[1][3] A single set of signals indicates a pure isomer.[1][3]

NOE Experiment (Crucial for Assignment):

- Irradiate the Methylene ( ) protons.[1][3]
- Observation for (Z)-isomer: Strong NOE enhancement of the other ethyl group's methylene protons (due to steric proximity).[1][3]

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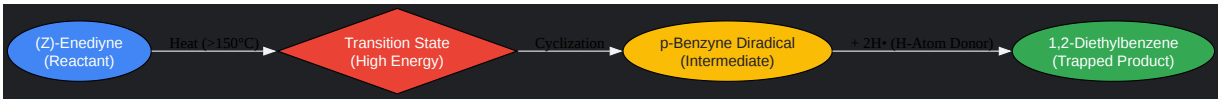
- Observation for (E)-isomer: Weak or no NOE enhancement between ethyl groups; potential enhancement of the alkyne proton (if geometry permits, though unlikely due to linearity).[1][3]

Protocol B: Thermal Reactivity Profiling (Bergman Cyclization)

This protocol determines the activation energy (

) and onset temperature for the conversion of the enediyne into the reactive 1,4-dehydrobenzene diradical.[1]

Mechanism Visualization



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Caption: The Bergman Cyclization pathway. The (Z)-enediyne passes through a transition state to form a p-benzyne diradical, which abstracts hydrogen to form the arene.[1]

Experimental Workflow: Differential Scanning Calorimetry (DSC)

- Sample Prep: Weigh 2–5 mg of pure (Z)-**3,4-diethylhex-3-ene-1,5-diyne** into a high-pressure gold-plated steel pan (standard aluminum pans may rupture due to exothermic gas release/pressure).
- Sealing: Hermetically seal the pan.
- Reference: Use an empty matching pan.
- Ramp: Heat from 25°C to 300°C at 10°C/min under Nitrogen purge (50 mL/min).
- Analysis:

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- Identify the exothermic peak onset (

).[1][3] For acyclic diethyl derivatives, expected

  is >180°C (higher than cyclic analogs due to lack of ring strain).[1][3]

- Calculate Enthalpy of Reaction (

) by integrating the peak area.[1][3]

Kinetic Validation (Arrhenius Plot via NMR)

To determine the rate constant (

) at physiological temperatures (extrapolated):

- Dissolve enediyne in 1,4-cyclohexadiene (excess, acts as H-atom donor) and

  .[1][3]

- Seal in heavy-walled NMR tubes.
- Incubate tubes at three distinct temperatures (e.g., 160°C, 170°C, 180°C) using oil baths.
- Monitor the disappearance of the alkyne proton signal (singlet at ~3.2 ppm) and appearance of the aromatic product signals over time.
- Plot

  vs.

  to derive

  .[1][3]

Quality Control & Storage

Purity Analysis (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX).[1][3]

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- Mobile Phase: Acetonitrile/Water gradient (Start 50:50, ramp to 95:5).[1][3]
- Detection: UV-Vis Diode Array (monitor 250–300 nm).[1][3] Enediynes have characteristic UV absorption due to conjugation.[1][3]

Storage Specifications

- Temperature: -20°C or -80°C (Long term).
- State: Store as a solid or in dilute solution (benzene). Avoid concentrating to dryness if impurities are present, as this increases polymerization risk.[1][3]
- Atmosphere: Argon or Nitrogen (Oxygen promotes radical degradation).[1][3]

References

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